Technical Guide: Toxicity Profile & Safety Data Sheet (SDS) for Pyrazole Sulfones

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Compound of Interest

Compound Name:	*1-(methylsulfonyl)-5-(1-phenoxyethyl)-1H-pyrazole*
CAS No.:	*241127-13-9*
Cat. No.:	*B3118645*

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Executive Summary & Chemical Context

Pyrazole sulfones are a structural motif characterizing a range of bioactive molecules, from high-potency herbicides (e.g., Pyroxasulfone) to anti-inflammatory pharmaceuticals (related to Celecoxib).[1] Chemically, they consist of a 5-membered pyrazole heterocycle linked to a sulfonyl group (

).

Unlike sulfonamides (

), the sulfone linkage (

) is generally more metabolically stable but alters the lipophilicity and electron-withdrawing character of the ring, significantly impacting the toxicity profile.

Key Toxicological Signatures:

- Acute Toxicity: Generally low (Oral

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mg/kg).

- Chronic Toxicity: Specific Target Organ Toxicity (STOT) observed in the Liver (hypertrophy), Kidney (nephropathy), and Heart (cardiomyopathy).
- Environmental: High aquatic toxicity; persistent in soil/water matrices.

Consolidated Safety Data Sheet (SDS) Core Elements

Based on GHS (Globally Harmonized System) standards for representative pyrazole sulfones (e.g., Pyroxasulfone).

Hazard Identification

Hazard Class	Category	Hazard Statement	Code
Sensitization, Skin	1	May cause an allergic skin reaction.[2][3]	H317
Carcinogenicity	2	Suspected of causing cancer (Urinary bladder).[3][4][5]	H351
STOT - Repeated	2	May cause damage to organs (Liver, Kidney, Heart).[3]	H373
Aquatic Acute	1	Very toxic to aquatic life.[3]	H400
Aquatic Chronic	1	Very toxic to aquatic life with long-lasting effects.[2]	H410

Physical & Chemical Properties

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Property	Typical Value / Range	Relevance to Safety
Physical State	Crystalline Solid	Dust explosion hazard if finely divided.
LogP (Octanol/Water)	2.0 – 3.0	Moderate lipophilicity; potential for bioaccumulation.
Solubility	Low in water; Soluble in Acetone, DMSO	Solvent choice critical for toxicity assays.
Thermal Stability	Stable < 150°C	Decomposes to emit (if fluorinated).

Mechanistic Toxicology & Biological Pathways

Target Organ Toxicity (The "Triad")

Research indicates a consistent "toxicity triad" for pyrazole sulfones in mammalian models:

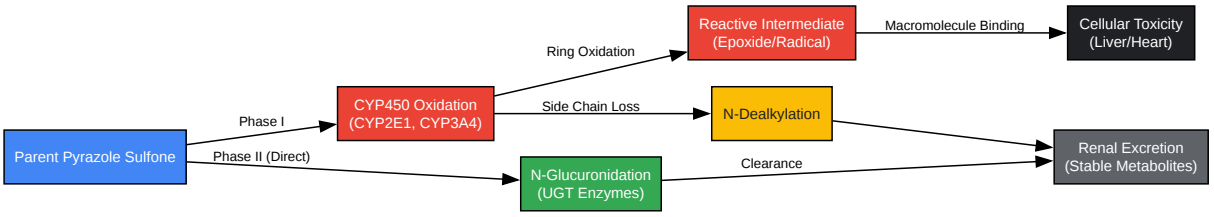
- Hepatotoxicity: Induction of CYP450 enzymes (specifically CYP2E1 and CYP3A4) leads to centrilobular hepatocellular hypertrophy. The pyrazole ring itself is an inducer of CYP2E1, potentially generating reactive intermediates.[6]
- Cardiotoxicity: Observed as cardiomyopathy (myofiber degeneration). This is hypothesized to result from mitochondrial stress exacerbated by the sulfone moiety's electron-withdrawing nature affecting cellular redox states.
- Nephrotoxicity: Chronic progressive nephropathy, often linked to the accumulation of stable sulfone metabolites in renal tubules.

Metabolic Pathways

The metabolic fate of pyrazole sulfones differs from sulfonamides. The sulfone group is rarely reduced; instead, metabolism focuses on the pyrazole ring and side chains.

Figure 1: Metabolic Fate & Bioactivation Pathways Visualization of the hepatic processing of pyrazole sulfones.

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Caption: Figure 1: Hepatic metabolism involves Phase I oxidation (CYP-mediated) leading to potential reactive intermediates or Phase II glucuronidation facilitating excretion.[1]

Experimental Protocols

Protocol: In Vitro Cytotoxicity Assessment (MTT Assay)

Standardized for evaluating pyrazole sulfone derivatives in drug discovery.

Rationale: Pyrazole sulfones often exhibit low solubility in aqueous media. This protocol mitigates precipitation artifacts that cause false toxicity readings.

Materials:

- Cell Line: HepG2 (Liver model) or H9c2 (Cardiomyocyte model).
- Compound Stock: 100 mM in DMSO.
- Assay Medium: DMEM + 10% FBS.

Workflow:

- Seeding: Plate cells at

  cells/well in 96-well plates. Incubate 24h for attachment.
- Compound Preparation (Critical Step):

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- Perform serial dilutions in 100% DMSO first.
- Dilute 1:1000 into warm culture medium to achieve final concentrations (0.1 – 100

).
- Control: Ensure final DMSO concentration is constant (0.1%) across all wells.

- Exposure: Incubate cells with compound for 48h.
- Readout: Add MTT reagent (0.5 mg/mL). Incubate 4h. Solubilize formazan crystals with DMSO. Measure Absorbance at 570 nm.
- Validation:

  values < 10

  in HepG2 suggest significant hepatotoxic risk.

Protocol: Safe Synthesis Handling (Chlorosulfonation)

Synthesis of pyrazole sulfones often requires chlorosulfonic acid, a high-hazard precursor.

Safety Check:

- Hazard: Chlorosulfonic acid reacts violently with water to release HCl and

  mist.
- Engineering Control: All operations must occur in a fume hood with a caustic scrubber.

Step-by-Step:

- Setup: Dry glassware thoroughly. Use an addition funnel with a pressure-equalizing arm.
- Addition: Cool pyrazole substrate in dry

  to 0°C. Add chlorosulfonic acid dropwise. Do not exceed 5°C internal temp.

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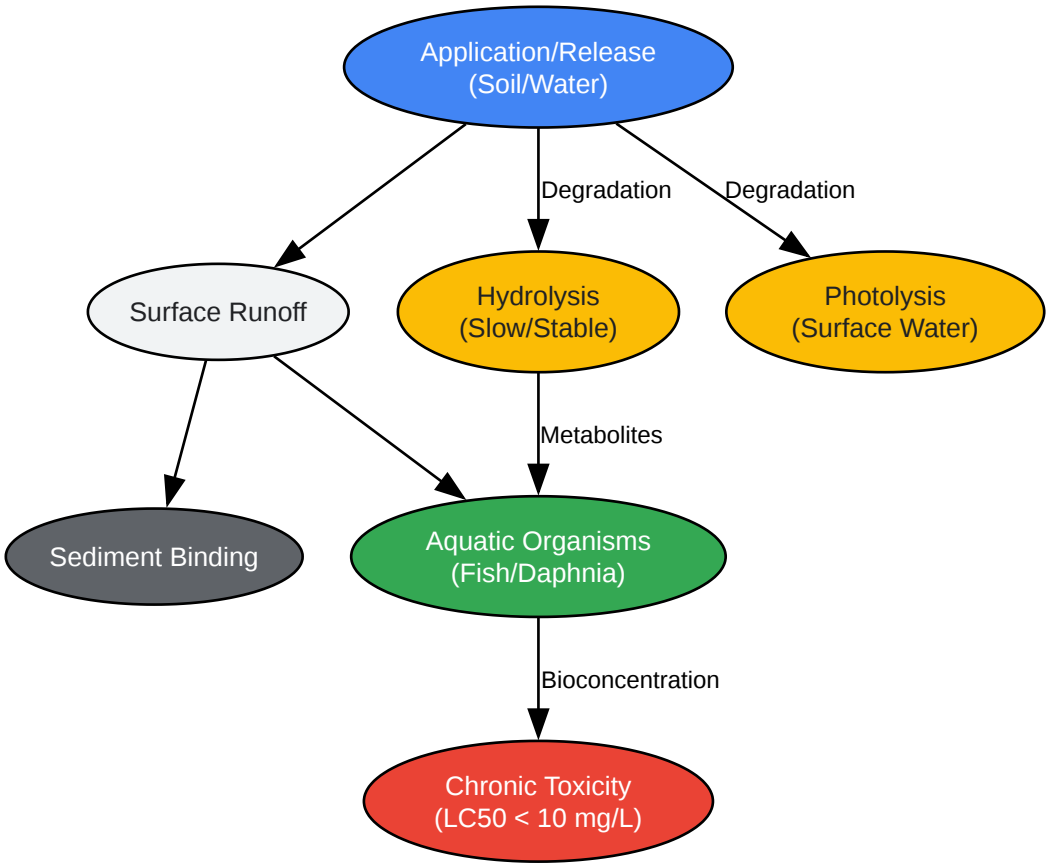
- Quenching (High Risk): Pour reaction mixture onto crushed ice slowly with vigorous stirring. Never add water to the acid.
- Waste: Neutralize aqueous waste with saturated

  before disposal.

Environmental Fate & Ecotoxicology

Pyrazole sulfones are designed for stability (especially agrochemicals), which creates environmental persistence challenges.

Figure 2: Environmental Fate & Aquatic Toxicity Pathways of degradation and bioaccumulation in aquatic ecosystems.



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Caption: Figure 2: High stability leads to runoff accumulation. Low hydrolysis rates increase exposure time for aquatic species, driving chronic toxicity classifications.

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